

Application Notes and Protocols: BMS-202 for Co-Culture Experiments

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Compound of Interest

Compound Name: *Bms-202*
CAS No.: *1675203-84-5*
Cat. No.: *B606222*

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Audience: Researchers, scientists, and drug development professionals.

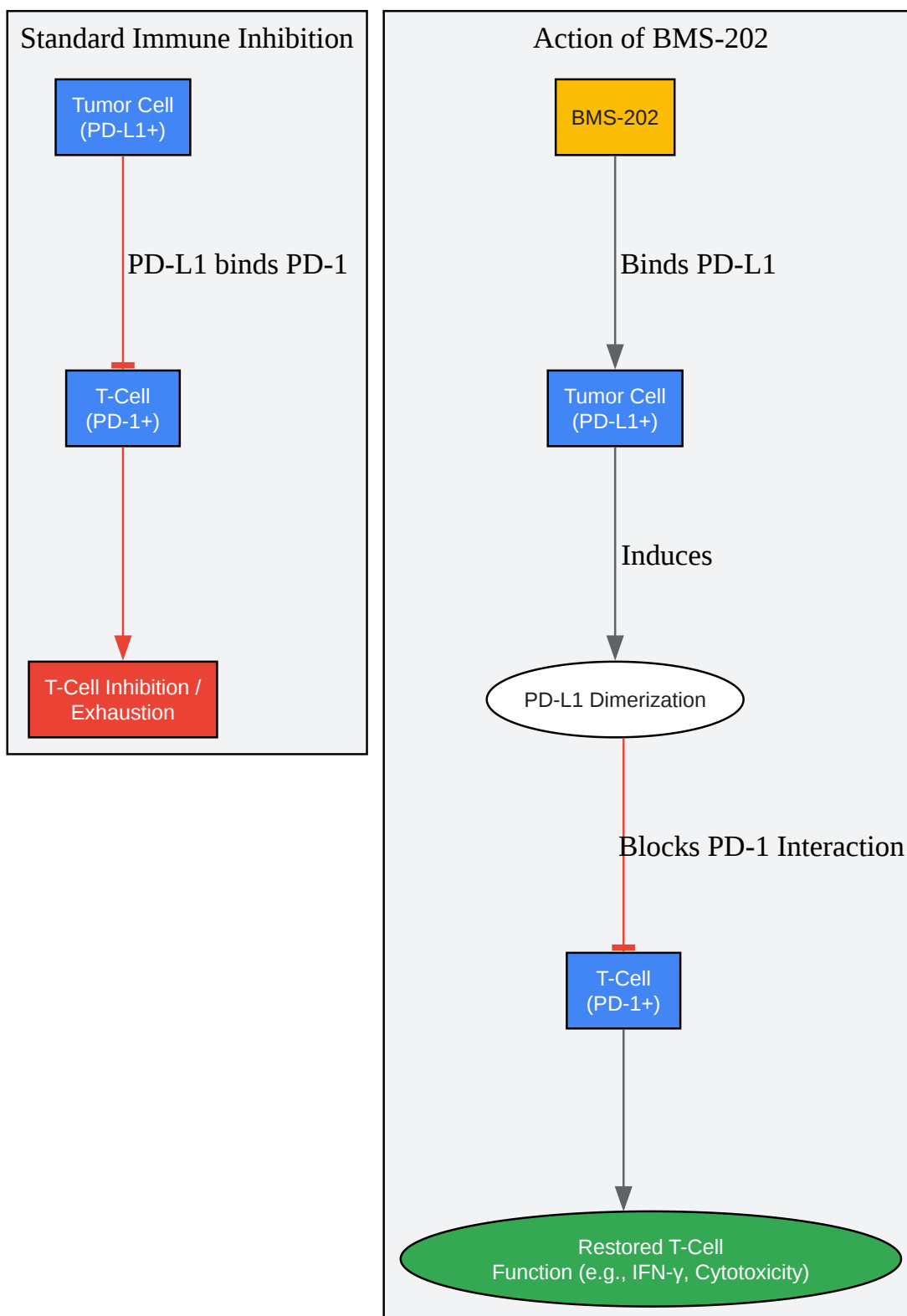
Introduction

BMS-202 is a potent, non-peptidic small-molecule inhibitor of the Programmed Death-1 (PD-1) / Programmed Death-Ligand 1 (PD-L1) protein interaction.[1] In the tumor microenvironment, the engagement of PD-L1 on tumor cells with the PD-1 receptor on activated T cells delivers an inhibitory signal, leading to T-cell exhaustion and immune evasion.[2] **BMS-202** offers a valuable tool for in vitro and in vivo studies aimed at restoring anti-tumor immunity. Unlike monoclonal antibodies, its small-molecule nature may offer advantages in tissue penetration and pharmacokinetic properties.

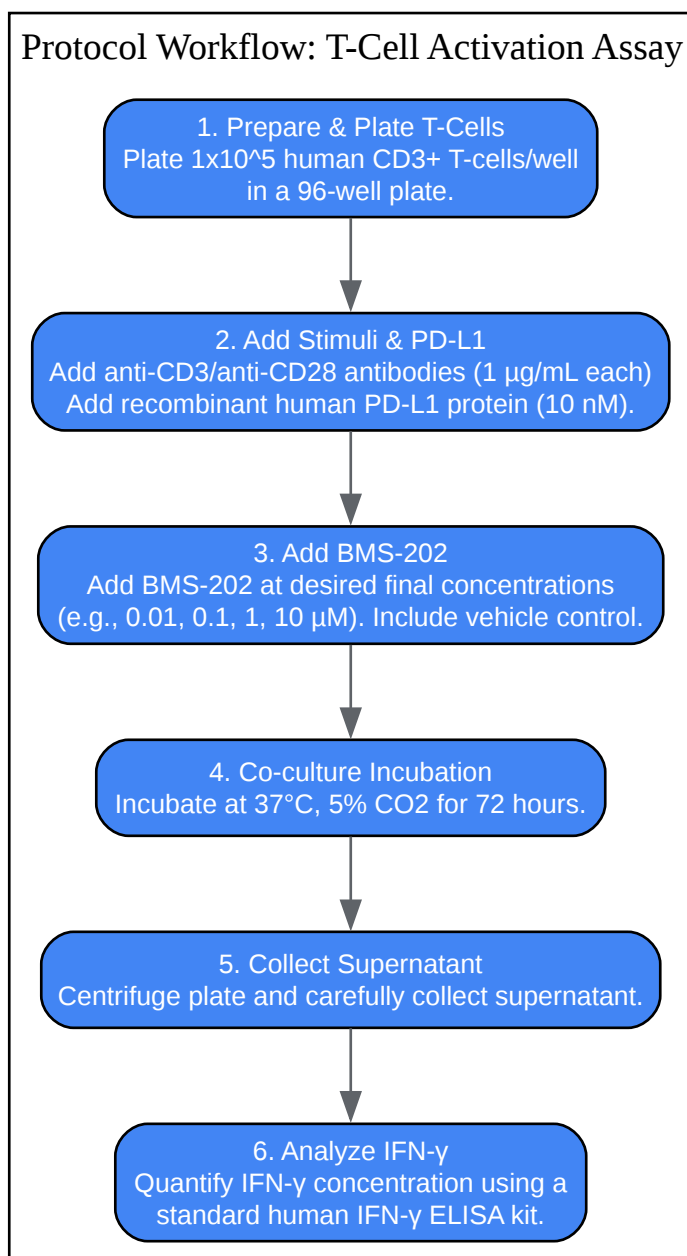
These application notes provide detailed protocols for utilizing **BMS-202** in co-culture systems that model the interaction between immune cells and tumor cells, a critical step in preclinical immuno-oncology research.

Mechanism of Action

BMS-202 functions by binding directly to PD-L1.[3] This binding induces the homodimerization of PD-L1 molecules, which sterically hinders and blocks the interaction with the PD-1 receptor on T cells.[1][3][4] By preventing this inhibitory signal, **BMS-202** can restore the effector functions of T cells, such as cytokine production (e.g., IFN- γ) and cytotoxicity against tumor cells.[2]



Protocol Workflow: T-Cell Activation Assay



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References

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- 4. [researchgate.net](https://www.researchgate.net/publication/358111111) [[researchgate.net](https://www.researchgate.net/publication/358111111)]
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